

DMB vs fluoromethylcholine FMC efficacy TMAO inhibition

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Compound Focus: 3,3-Dimethyl-1-butanol

CAS No.: 624-95-3

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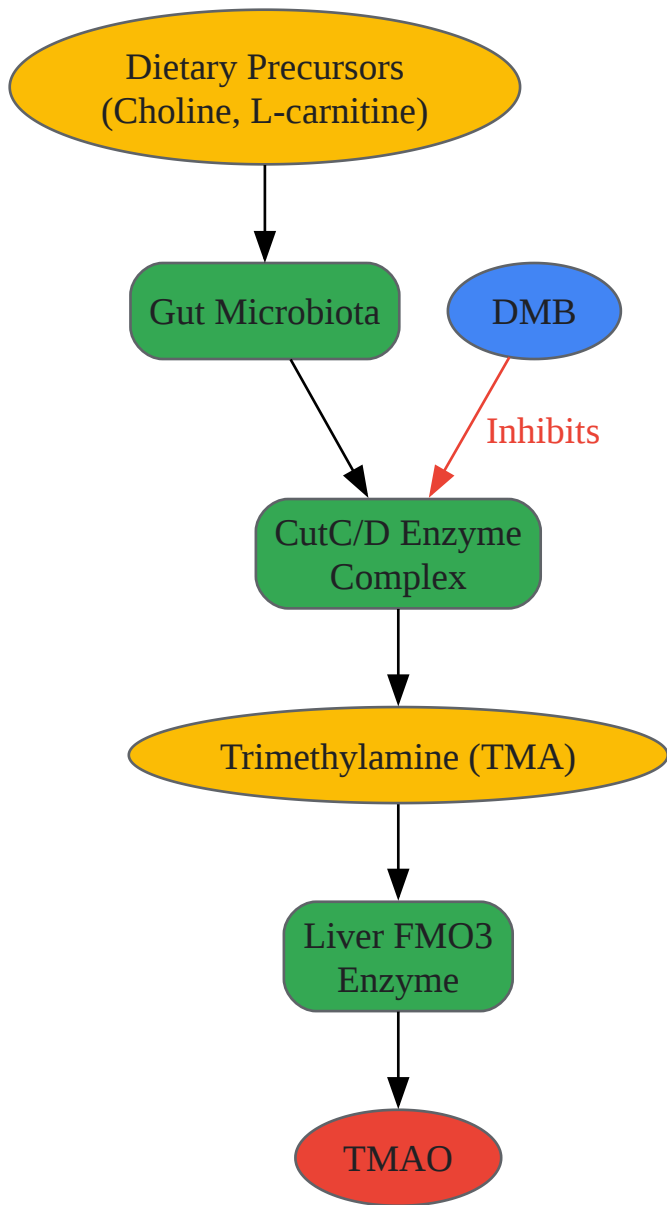
DMB (3,3-Dimethyl-1-butanol)

DMB is a structural analog of choline that acts as a **non-lethal microbial inhibitor** [1]. It inhibits the initial step of TMAO production within the gut microbiome.

Mechanism of Action

DMB's primary target is the gut microbiota enzyme **choline TMA-lyase (CutC)**. It functions as a competitive inhibitor that blocks the conversion of dietary choline into trimethylamine (TMA), without killing the gut bacteria [2] [1].

The diagram below illustrates the TMAO production pathway and DMB's inhibition site:



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Experimental Evidence and Efficacy Data

The following table summarizes key preclinical studies demonstrating DMB's efficacy in reducing TMAO and mitigating related pathologies.

Disease Model	Experimental Protocol	Key Findings & Efficacy Data	Proposed Mechanism
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| **Pressure-Overload Heart Failure (Mice)** [3] | • C57BL/6J mice subjected to Aortic Banding (AB). • **Treatment:** 1% DMB in drinking water for 6 weeks. | • ↓ **Plasma TMAO**. • ↓ **Cardiac hypertrophy & fibrosis**. • ↓ **Susceptibility to ventricular arrhythmia**. | Inhibition of **p65 NF-κB** and **TGF-β1/Smad3** signaling pathways [3]. | | **Atherosclerosis (Mice)** [2] | • **Treatment:** DMB dietary supplementation. | • ↓ **Plasma TMAO**. • ↓ **Aortic plaque formation**. • No effect on circulating cholesterol. | Inhibition of TMA production, leading to reduced foam cell formation [2]. | | **High Salt Diet (HSD)-Induced Hypertension (Rats)** [4] | • Sprague-Dawley rats fed 8% NaCl HSD. • **Treatment:** 1.0% DMB in drinking water for 8 weeks. | • ↓ **Plasma & CSF TMAO**. • ↓ **Blood Pressure**. • ↓ **Sympathetic drive & neuroinflammation**. | Attenuation of neuroinflammation and oxidative stress in the hypothalamic PVN [4]. | | **Western-Style Diet (WSD)-Induced Vascular Dysfunction (Mice)** [2] | • Mice fed a high-fat, high-sugar diet. • **Treatment:** DMB supplementation. | • ↓ **Plasma TMAO**. • Prevention of vascular dysfunction and exercise intolerance. | Suppression of TMAO-induced vascular damage [2]. |

Potential and Limitations for Drug Development

- **Advantage of Non-Lethality:** As a non-bactericidal inhibitor, DMB may exert selective pressure on the gut microbiome, potentially avoiding the resistance problems associated with antibiotics [2].
- **Natural Dietary Source:** DMB is found in some cold-pressed extra virgin olive oils, which may facilitate its development as a nutraceutical or functional food component [2].
- **Key Unknowns:** The current research gap includes a lack of comprehensive **pharmacokinetic (PK) and pharmacodynamic (PD) profiles**, and long-term safety data in humans [2] [3] [4].

Researching Fluoromethylcholine (FMC)

The search results did not contain information on Fluoromethylcholine (FMC). To find relevant studies, you could try the following strategies:

- Search specialized scientific databases like **PubMed, Scopus, or Google Scholar** using the exact term "fluoromethylcholine" along with keywords like "TMAO inhibitor" or "choline analog".
- Investigate whether FMC might be used under a different **research code or brand name** in other contexts, such as oncology imaging.
- Review the reference lists of key papers on TMAO inhibition to locate foundational studies on choline analogs.

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References

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2. DMB: An Innovative Bioactive Component of Olive Oil [bioarmonia.gr]
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